

A Comprehensive Technical Guide to 3-Methoxy-4-methylphenol: Nomenclature, Properties, and Applications

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Compound of Interest

Compound Name: *3-Methoxy-4-methylphenol*

Cat. No.: *B176626*

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Introduction

3-Methoxy-4-methylphenol is an aromatic organic compound characterized by a phenol ring substituted with a methoxy group and a methyl group. As a member of the cresol family, it shares a foundational structure with its isomers, which play significant roles in various industrial and biological processes. This guide provides a detailed exploration of **3-Methoxy-4-methylphenol**, with a focus on its nomenclature, physicochemical properties, and potential applications, offering a valuable resource for professionals in research and development. While this document centers on the 3-methoxy-4-methyl isomer, comparative insights into its more commercially prevalent isomer, 2-methoxy-4-methylphenol (creosol), are provided to offer a broader context within this class of compounds.

Nomenclature and Identification

The systematic identification of a chemical compound is crucial for unambiguous communication in scientific and industrial contexts. **3-Methoxy-4-methylphenol** is identified by several names and registry numbers, which are essential for database searches and regulatory compliance.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **3-methoxy-4-methylphenol**[\[1\]](#). This name precisely describes the arrangement of the functional groups on the phenol ring.

A variety of synonyms and alternative names are used in literature and commercial listings. These include:

- 4-methyl-3-(methyloxy)phenol[\[1\]](#)
- B-Methoxy-4-methylphenol[\[1\]](#)

It is critical to distinguish **3-Methoxy-4-methylphenol** from its isomers, as they may have different properties and applications. The most common isomer is 2-Methoxy-4-methylphenol, which is widely known as creosol[\[2\]](#)[\[3\]](#). Other synonyms for creosol include 4-Methylguaiacol and Valspice[\[2\]](#). Another isomer is 4-methoxy-3-methylphenol[\[4\]](#)[\[5\]](#).

For precise identification, the CAS Registry Number is the standard.

- **3-Methoxy-4-methylphenol**: 19217-50-6[\[1\]](#)
- 2-Methoxy-4-methylphenol (Creosol): 93-51-6[\[2\]](#)[\[6\]](#)[\[7\]](#)
- 4-Methoxy-3-methylphenol: 14786-82-4[\[4\]](#)[\[5\]](#)[\[8\]](#)

The following table summarizes the key identifiers for **3-Methoxy-4-methylphenol** and its common isomers.

Identifier	3-Methoxy-4-methylphenol	2-Methoxy-4-methylphenol (Creosol)	4-Methoxy-3-methylphenol
IUPAC Name	3-methoxy-4-methylphenol[1]	2-methoxy-4-methylphenol[2]	4-methoxy-3-methylphenol[5]
Common Synonyms	4-methyl-3-(methyloxy)phenol, B-Methoxy-4-methylphenol[1]	Creosol, 4-Methylguaiacol, p-Creosol, 2-Methoxy-p-cresol[2][3][9]	3-methyl-4-methoxyphenol[5]
CAS Registry Number	19217-50-6[1]	93-51-6[2]	14786-82-4[4][5][8]
Molecular Formula	C ₈ H ₁₀ O ₂ [1]	C ₈ H ₁₀ O ₂ [2]	C ₈ H ₁₀ O ₂ [4][5]
Molecular Weight	138.16 g/mol [1]	138.16 g/mol [2]	138.16 g/mol [5]

Chemical Structure and Physicochemical Properties

The arrangement of the methoxy and methyl groups on the phenol ring dictates the physicochemical properties of **3-Methoxy-4-methylphenol**, influencing its reactivity, solubility, and biological activity.

Chemical Structure

The structure of **3-Methoxy-4-methylphenol** consists of a benzene ring with a hydroxyl (-OH) group, a methoxy (-OCH₃) group at position 3, and a methyl (-CH₃) group at position 4.

Caption: Chemical structure of **3-Methoxy-4-methylphenol**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Methoxy-4-methylphenol**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₂	PubChem[1]
Molecular Weight	138.16 g/mol	PubChem[1]
Appearance	Data not readily available; isomers are colorless to yellowish liquids or solids.	N/A
Boiling Point	Data not readily available; isomer 2-Methoxy-4- methylphenol boils at 221 °C.	Wikipedia[2]
Melting Point	Data not readily available; isomer 2-Methoxy-4- methylphenol melts at 5.5 °C.	Wikipedia[2]
Solubility	Expected to be slightly soluble in water, soluble in organic solvents.	General chemical principles
XLogP3	2.4	PubChem[1]

Potential Applications and Research Interest

While specific applications for **3-Methoxy-4-methylphenol** are not as extensively documented as for its isomer creosol, its chemical structure suggests potential utility in several areas of research and development. Phenolic compounds, in general, are known for their antioxidant properties, and the specific substitutions on the aromatic ring of **3-Methoxy-4-methylphenol** could modulate this activity, making it a candidate for investigation in materials science and as a potential intermediate in the synthesis of more complex molecules.

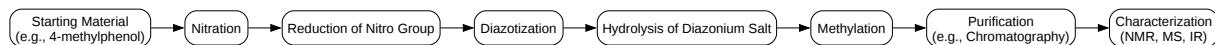
For context, its isomer, creosol (2-Methoxy-4-methylphenol), is a component of creosote and is known to be a less toxic disinfectant compared to phenol[2]. It is found in sources such as coal tar, wood creosote, and is a reduction product of vanillin[2]. Creosol is also found in tequila and as glycosides in green vanilla beans[2]. It is used in the preparation of renewable bis(cyanate) esters and has a characteristic sweet-spicy, phenolic-leathery odor with vanilla-like undertones, making it useful in the fragrance industry[6].

The isomer 4-methoxy-3-methylphenol is also known as guaiacol and is recognized for its smoky, medicinal odor[4]. It has applications as a precursor in the synthesis of vanillin, in pharmaceuticals for its potential antioxidant and anti-inflammatory properties, and in the food industry as a preservative and flavoring agent[4].

Given the established applications of its isomers, it is plausible that **3-Methoxy-4-methylphenol** could be explored for similar uses, particularly in areas where a different substitution pattern might confer advantageous properties, such as altered reactivity, solubility, or biological activity. Further research is needed to fully elucidate the potential of this specific isomer.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **3-Methoxy-4-methylphenol** are not widely available in public literature. However, general synthetic routes to substituted phenols can be adapted. A potential synthetic workflow is outlined below.



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Sources

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